

In-Depth Technical Guide to 1,5-Dibromoanthraquinone (CAS 602-77-7)

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Compound of Interest

Compound Name: 1,5-Dibromoanthraquinone

Cat. No.: B1269914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,5-Dibromoanthraquinone** (CAS 602-77-7). It includes available data on its characteristics, synthesis, and safety considerations, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

1,5-Dibromoanthraquinone is an organic compound with the molecular formula $C_{14}H_6Br_2O_2$. [1] It presents as an orange to brown crystalline powder. [2] This compound belongs to the family of anthraquinones, which are derivatives of anthracene. The core structure features an anthracene backbone with two bromine substituents at the 1 and 5 positions and quinone carbonyl groups at positions 9 and 10. [3]

Table 1: Physical and Chemical Properties of **1,5-Dibromoanthraquinone**

Property	Value	Source(s)
CAS Number	602-77-7	[1]
Molecular Formula	C ₁₄ H ₆ Br ₂ O ₂	[1]
Molecular Weight	366.01 g/mol	[2]
Appearance	Orange to Brown powder to crystal	[2]
Melting Point	292 °C	[4]
Boiling Point	491.8 ± 45.0 °C (Predicted)	[5]
Density	1.911 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Generally limited in non-polar solvents, may dissolve in polar organic solvents.	[3]
XLogP3-AA	4.2	[1]

Synthesis and Purification

Detailed experimental protocols for the synthesis of **1,5-Dibromoanthraquinone** are not readily available in the public domain. However, general methods for the synthesis of anthraquinone derivatives often involve electrophilic substitution reactions on the anthraquinone core. The bromination of anthraquinone or its derivatives would be a logical synthetic route.

Purification

Recrystallization is a common method for the purification of solid organic compounds like **1,5-Dibromoanthraquinone**. The choice of solvent is crucial and should be determined experimentally. A suitable solvent would be one in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures.

General Recrystallization Protocol:

- Solvent Selection: Test a range of solvents to find an appropriate one or a solvent pair.

- **Dissolution:** Dissolve the crude **1,5-Dibromoanthraquinone** in a minimal amount of the hot solvent to form a saturated solution.
- **Hot Filtration** (if necessary): If insoluble impurities are present, filter the hot solution by gravity.
- **Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration.
- **Drying:** Dry the crystals in a vacuum oven to remove any residual solvent.

Spectral Data

While specific experimental spectra for **1,5-Dibromoanthraquinone** are not widely published, some databases indicate the existence of spectral data. For instance, a ¹³C NMR spectrum is referenced in PubChem.[1] Researchers requiring detailed spectral analysis would likely need to acquire this data experimentally.

Biological Activity and Drug Development Potential

Currently, there is a lack of specific information in the public domain regarding the biological activity, signaling pathways, or direct applications in drug development for **1,5-Dibromoanthraquinone**. However, the broader class of anthraquinone derivatives has been the subject of extensive research for their potential therapeutic properties.

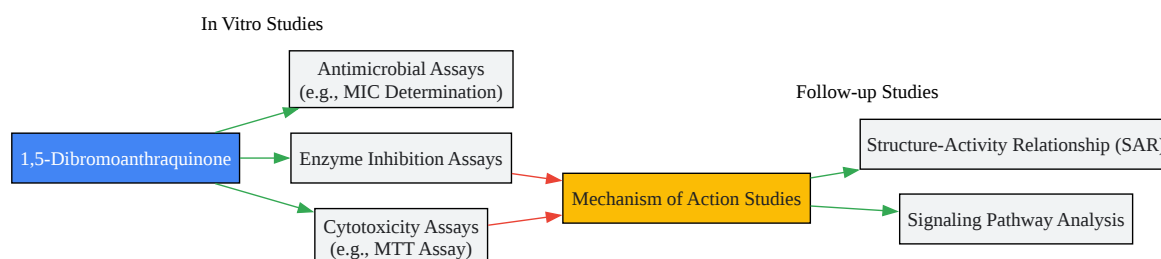
Many anthraquinone derivatives have demonstrated a range of biological activities, including:

- **Anticancer Activity:** Some anthraquinones exhibit cytotoxic effects against various cancer cell lines.[6] The proposed mechanisms often involve the induction of apoptosis.
- **Enzyme Inhibition:** Certain anthraquinones have been identified as inhibitors of various enzymes.
- **Antimicrobial Properties:** The anthraquinone scaffold is found in some natural products with antimicrobial activity.

It is plausible that **1,5-Dibromoanthraquinone** could exhibit similar biological activities, and it may serve as a valuable scaffold for the synthesis of novel therapeutic agents. Further research is required to explore its potential in this area.

Experimental Workflow for Biological Screening:

The following diagram illustrates a general workflow for the initial biological screening of a compound like **1,5-Dibromoanthraquinone**.



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A general workflow for the biological evaluation of **1,5-Dibromoanthraquinone**.

Safety and Handling

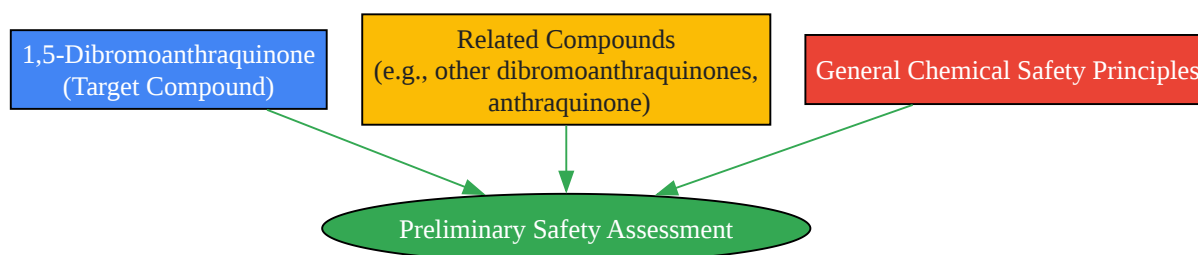
Specific safety data for **1,5-Dibromoanthraquinone** is limited. However, based on the data for related compounds such as 1-amino-2,4-dibromoanthraquinone and anthraquinone, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid generating dust.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly closed.

- Toxicity: The toxicity of **1,5-Dibromoanthraquinone** has not been fully characterized. Assume the compound is harmful if swallowed, inhaled, or in contact with skin.

Logical Relationship for Safety Assessment:

The following diagram illustrates the logical flow for assessing the safety of a chemical compound where specific data is lacking.



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A logical diagram for preliminary safety assessment based on related compounds.

Conclusion

1,5-Dibromoanthraquinone is a halogenated aromatic compound with potential applications in materials science and as a synthetic intermediate. While some of its physical properties have been characterized, there is a notable lack of detailed experimental data, particularly concerning its biological activities and specific, reproducible synthesis protocols. This guide provides a summary of the currently available information and outlines general experimental approaches for further investigation. Researchers are encouraged to perform their own detailed characterization and safety assessments before use.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 1,5-Dibromoanthraquinone (CAS 602-77-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269914#1-5-dibromoanthraquinone-cas-number-602-77-7-properties]

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